

C.I. Direct Black 32: A Technical Overview

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Compound of Interest

Compound Name: C.I. Direct black 32

Cat. No.: B1606992

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C.I. Name: **C.I. Direct Black 32** C.I. Number: 35440 CAS Number: 6428-38-2 Chemical Class: Multi-azo Dye

Introduction

C.I. Direct Black 32 is a substantive dye, meaning it can be applied directly to cellulosic fibers such as cotton, viscose, and paper without the need for a mordant. It belongs to the multi-azo class of dyes, characterized by the presence of multiple nitrogen-nitrogen double bonds (-N=N-) which act as chromophores. This dye is primarily used in the textile and paper industries to produce a deep black coloration. Its applications include the dyeing and printing of cotton, cellulose fibers, and silk.^[1]

Physicochemical Properties

C.I. Direct Black 32 is a grey to black powder.^[1] Its key physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C48H40N13Na3O13S3	^[1]
Molecular Weight	1172.08 g/mol	^[1]
Appearance	Grey to black powder	^[1]

Behavior in Concentrated Acids and Bases:

- Strong Sulfuric Acid: Dissolves to form a red-purple solution, which yields a black-purple precipitate upon dilution.[\[1\]](#)
- Strong Hydrochloric Acid: Forms a black precipitate.[\[1\]](#)
- Thick Sodium Hydroxide Solution: Forms a dark purple precipitate.[\[1\]](#)

Fastness Properties

The fastness properties of a dye refer to the resistance of the color to various environmental factors. The following table outlines the ISO fastness ratings for **C.I. Direct Black 32**. The ratings are on a scale of 1 to 5, where 5 represents the highest fastness.

Fastness Property	Fading	Staining	Reference
Acid Resistance	4	[1]	
Alkali Resistance	4	[1]	
Light Fastness	4	[1]	
Soaping	3-4	[1]	
Water	4	[1]	

Synthesis

The synthesis of **C.I. Direct Black 32** is a multi-step process involving diazotization and coupling reactions.

Manufacturing Method Overview

The synthesis involves the following key steps:

- Double diazotization of 5-Amino-2-(4-aminophenylamino)benzenesulfonic acid.
- Coupling of the product from step 1 with 2 moles of 6-Amino-4-hydroxynaphthalene-2-sulfonic acid under alkaline conditions.
- Double diazotization of the resulting product from step 2.

- Coupling of the product from step 3 with 2 moles of 2-(3-Aminophenylamino)ethanol to yield the final **C.I. Direct Black 32** dye.[\[1\]](#)

Synthesis Workflow Diagram

The following diagram illustrates the logical workflow of the synthesis process.

Synthesis Workflow of C.I. Direct Black 32

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References

- 1. worlddyevariety.com [worlddyevariety.com]
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